

Head-to-head comparison of Allylethyl carbonate and dimethyl carbonate

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Compound of Interest

Compound Name: Allylethyl carbonate

Cat. No.: B075759

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An Objective Head-to-Head Comparison of **Allylethyl Carbonate** and Dimethyl Carbonate for Researchers

In the landscape of modern chemistry, the selection of appropriate reagents and solvents is paramount to achieving desired reaction outcomes, ensuring safety, and adhering to the principles of green chemistry. Among the versatile class of organic carbonates, **Allylethyl Carbonate** (AEC) and Dimethyl Carbonate (DMC) are two compounds that find utility in specialized and broad applications, respectively. This guide provides a detailed, data-driven comparison of AEC and DMC to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Physicochemical Properties

A fundamental comparison begins with the intrinsic physicochemical properties of each compound. These properties dictate their behavior in various chemical environments and their suitability for different applications.

Property	Allylethyl Carbonate (AEC)	Dimethyl Carbonate (DMC)
CAS Number	1469-70-1	616-38-6
Molecular Formula	C ₆ H ₁₀ O ₃	C ₃ H ₆ O ₃
Molecular Weight	130.14 g/mol	90.08 g/mol
Appearance	Colorless to almost colorless clear liquid	Colorless liquid
Odor	-	Pleasant, ester-like
Boiling Point	-	90 °C
Melting Point	-	2 to 4 °C
Density	-	1.069-1.073 g/mL
Flash Point	-	17 °C
Solubility in Water	Slightly soluble	13.9 g/100 mL

Applications in Research and Development

While both are carbonate esters, their applications diverge significantly, largely due to their distinct chemical structures.

Allylethyl Carbonate (AEC): A Niche Additive in Energy Storage

The primary application for AEC identified in the literature is as an electrolyte additive in lithium-ion batteries. The allyl group in AEC is key to its functionality, as it can be electrochemically reduced to form a stable solid electrolyte interphase (SEI) on the surface of the graphite anode. This SEI layer is crucial for preventing the exfoliation of the graphite structure and suppressing the decomposition of the electrolyte, thereby enhancing the battery's cycle life and performance.

Dimethyl Carbonate (DMC): A Versatile Green Reagent

Dimethyl Carbonate is widely recognized as a green reagent due to its low toxicity and biodegradability. Its applications are extensive and include:

- **Methylating Agent:** DMC is a safer alternative to traditional methylating agents like dimethyl sulfate and methyl halides for the methylation of phenols, anilines, and carboxylic acids.
- **Solvent:** It is used as a solvent in coatings, adhesives, and in the production of pharmaceuticals and agrochemicals.
- **Lithium-Ion Battery Electrolytes:** DMC is a common co-solvent in lithium-ion battery electrolytes, valued for its low viscosity which enhances ionic conductivity.
- **Intermediate in Polycarbonate Synthesis:** A significant industrial use of DMC is in the production of polycarbonates.

Performance: Experimental Data

Direct comparative performance data between AEC and DMC is limited. The following tables summarize experimental findings for each compound in their respective primary applications.

Allylethyl Carbonate as a Lithium-Ion Battery Electrolyte Additive

Performance Metric	Value	Experimental Conditions
Reversible Capacity	320 mAh/g	Graphitic anode (MCMB-2528) in a 1.0M LiPF ₆ in propylene carbonate (PC): diethyl carbonate (DEC) (3:2 in volume) electrolyte with AEC.
Reduction Potential	1.5V vs. Li Li+	Determined by cyclic voltammetry (CV).

Dimethyl Carbonate as a Methylating Agent

Substrate	Product	Yield	Experimental Conditions
Anilines, Phenols, Carboxylic Acids	Methylated derivatives	Varies (often requires elevated temperatures/pressure)	DMC acts as both reagent and solvent.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research.

Protocol for Evaluating Allylethyl Carbonate as a Battery Electrolyte Additive

Objective: To investigate the effect of AEC as an electrolyte additive on the performance of a graphitic anode in a lithium-ion battery.

Materials:

- Graphitic anode (e.g., MCMB-2528)
- Lithium foil (counter electrode)
- Electrolyte: 1.0M LiPF₆ in a mixture of propylene carbonate (PC) and diethyl carbonate (DEC) (3:2 by volume)
- Allylethyl Carbonate (AEC)** additive
- Coin cell components (casings, spacers, springs, separator)

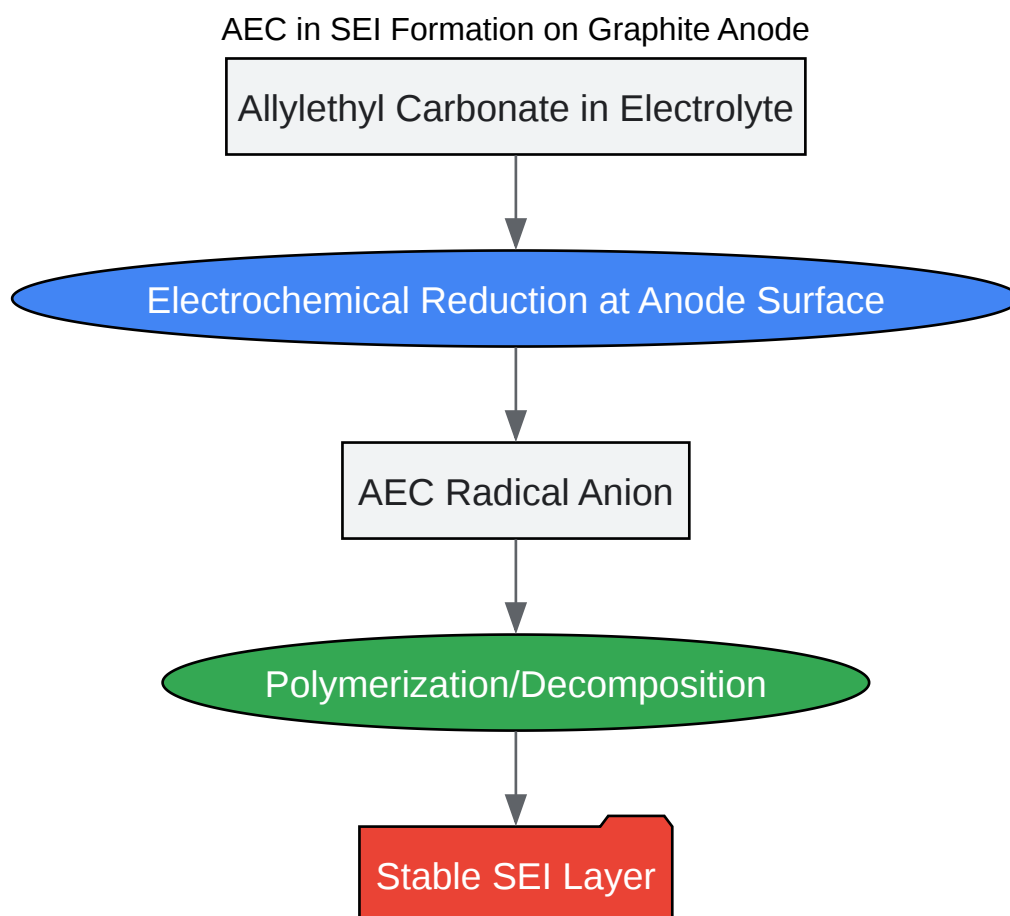
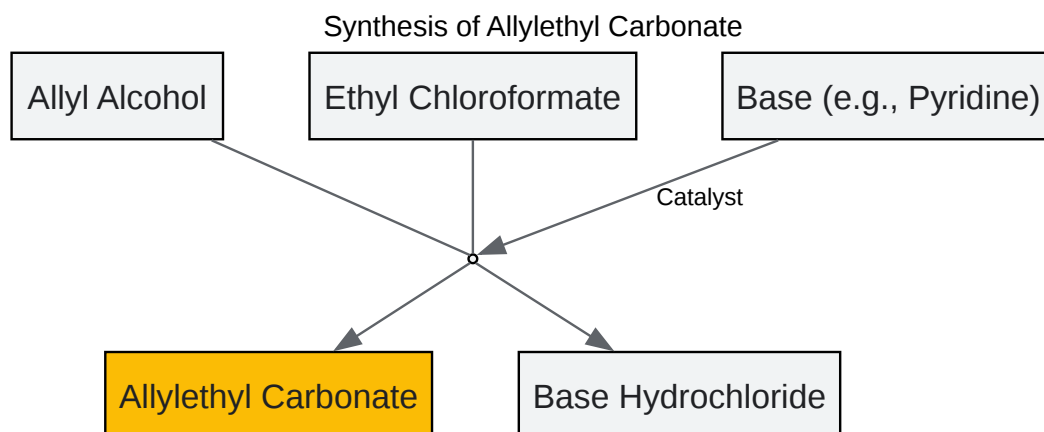
Procedure:

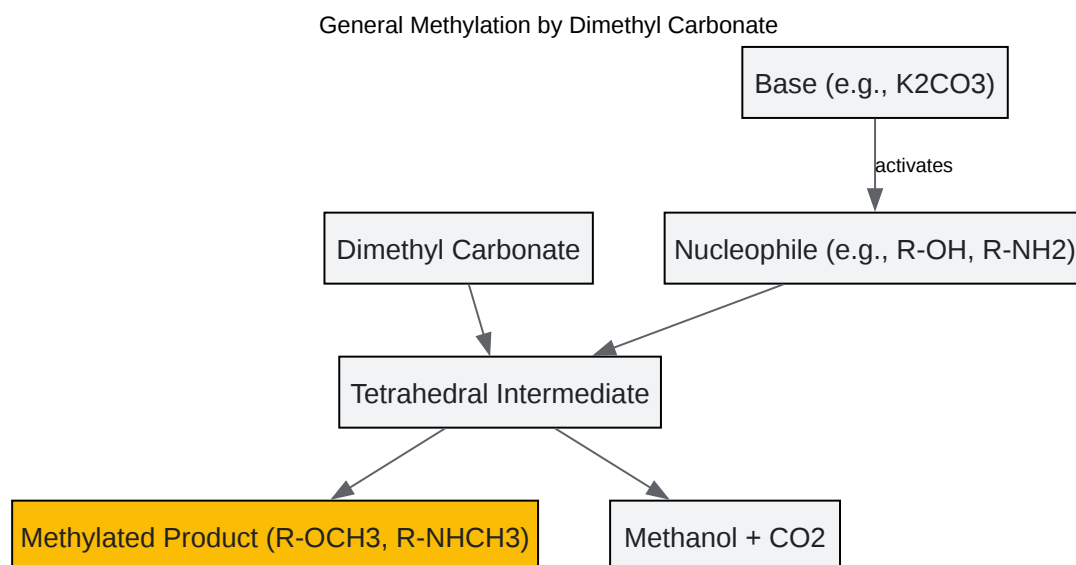
- Prepare the electrolyte solution with the desired concentration of AEC.
- Assemble coin cells in an argon-filled glovebox.
- Use the graphitic material as the working electrode and lithium foil as the counter electrode.

- Employ a microporous membrane as the separator.
- Perform electrochemical cycling using a battery testing system.
- Charge and discharge the cells at a constant current density between defined voltage limits.
- Characterize the electrochemical properties, including charge-discharge capacity and cycling stability.
- Post-cycling analysis of the anode surface can be conducted using techniques like Scanning Electron Microscopy (SEM) and X-ray Photoelectron Spectroscopy (XPS) to study the SEI layer.

Visualizing Mechanisms and Workflows

Synthesis of Allylethyl Carbonate





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